

Personal protective equipment for handling Acid Orange 116

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Compound of Interest

Compound Name: Acid Orange 116

Cat. No.: B12381120

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Essential Safety and Handling Guide for Acid Orange 116

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Acid Orange 116** (CAS No. 12220-10-9) in a laboratory setting. The information is intended for researchers, scientists, and drug development professionals to ensure safe and compliant laboratory practices.

Chemical and Physical Properties

Acid Orange 116 is a dark red-orange powder that is soluble in water.[1][2][3] It is utilized in dyeing processes for wool, polyamide fibers, and blended fabrics.[1][2][4]

Property	Value
CAS Number	12220-10-9
Molecular Formula	C ₂₅ H ₂₁ N ₄ NaO ₄ S
Molecular Weight	496.51 g/mol
Appearance	Dark red-orange powder
Solubility in Water	40 g/L at 60°C

Hazard Identification and Personal Protective Equipment (PPE)

While considered non-toxic, direct contact with skin and eyes should be avoided.^[5] It is classified as harmful to aquatic life with long-lasting effects.^{[6][7]} The following PPE is mandatory when handling **Acid Orange 116**:

Protection Type	Recommended PPE	Specifications
Eye and Face Protection	Safety Goggles with Side Shields or a Full-Face Shield	Must conform to EN 166 (EU) or NIOSH (US) standards. ^[6] A face shield should be used in addition to goggles where there is a high risk of splashing. ^[8]
Skin and Body Protection	Chemical-Resistant Gloves (Nitrile or Butyl Rubber) and an Acid-Resistant Lab Coat or Suit	Nitrile gloves offer good resistance and grip. ^[8] An acid-resistant suit with sealed seams provides comprehensive protection. ^[8]
Respiratory Protection	Approved Dust Respirator or Full-Face Respirator with Acid Gas Cartridges	Required if handling produces excessive dust or if exposure limits are exceeded. ^{[5][6]}

Operational Plan: Step-by-Step Handling Protocol

- Preparation:
 - Ensure a designated handling area is equipped with an eye bath and washing facilities.^[5]
 - Verify that all required PPE is in good condition and readily available.
 - Review the Safety Data Sheet (SDS) for **Acid Orange 116** before commencing work.
- Handling:

- Handle in a well-ventilated area to avoid dust formation.[6]
- Avoid breathing in dust, mist, gas, or vapors.[6]
- Prevent direct contact with skin and eyes by wearing the appropriate PPE.[5][6]
- Use dedicated and clearly labeled equipment for handling **Acid Orange 116**.
- Accidental Release Measures:
 - In case of a spill, evacuate personnel from the immediate area.[6]
 - Avoid dust formation during cleanup.[6]
 - Collect the spilled material using appropriate tools and place it in a suitable, closed container for disposal.[9]
- First Aid Measures:
 - If inhaled: Move the individual to fresh air. If breathing is difficult, administer oxygen.[6]
 - On skin contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water.[6]
 - On eye contact: Rinse eyes with pure water for at least 15 minutes.[6]
 - If ingested: Rinse the mouth with water. Do not induce vomiting.[6] In all cases of exposure, seek medical attention.[6]

Disposal Plan

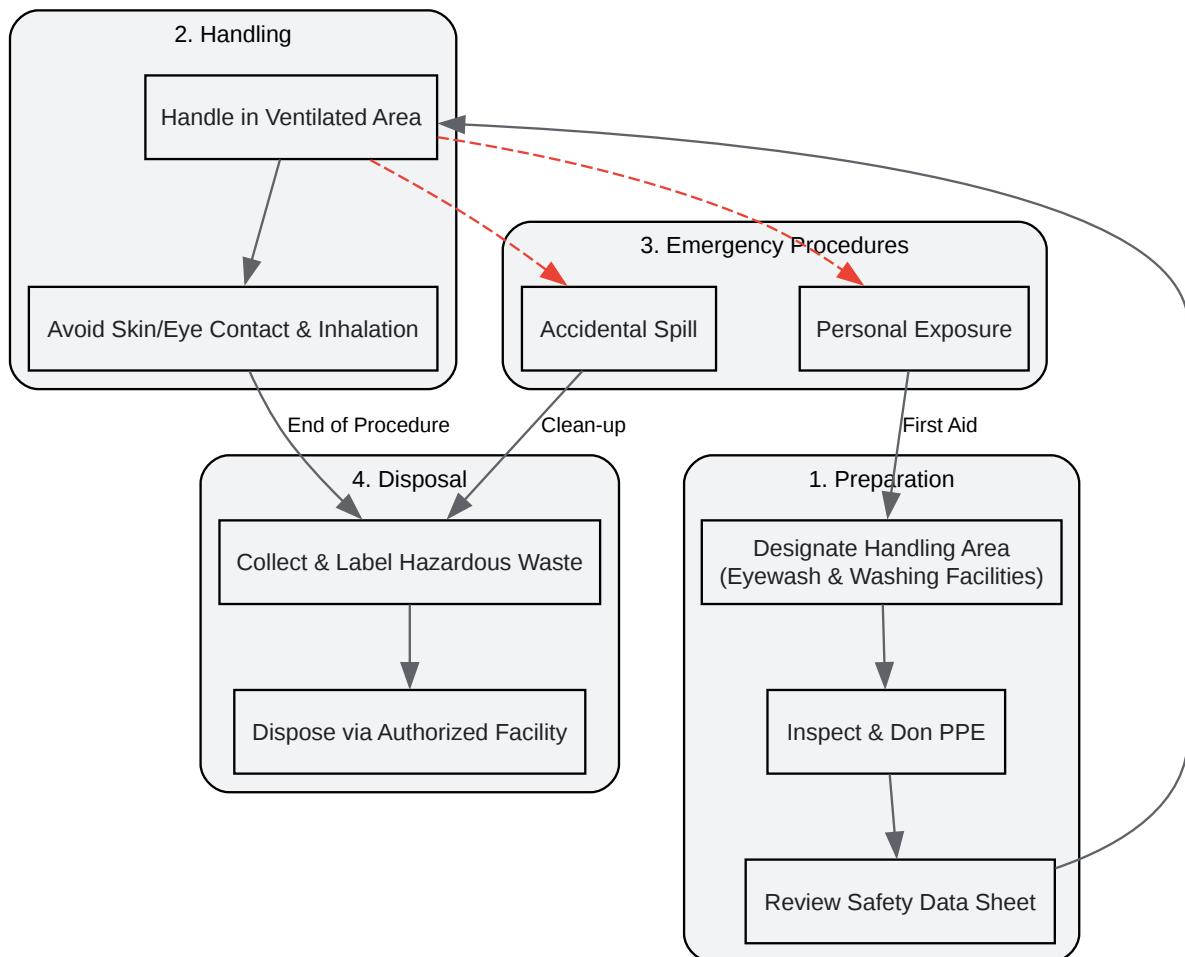
Proper disposal of **Acid Orange 116** and any contaminated materials is crucial to prevent environmental harm.

Waste Type	Disposal Method
Unused Product	Recycle or rework if feasible. Otherwise, incinerate at an authorized facility or treat at an acceptable waste treatment facility. [5]
Contaminated Packaging	Incinerate or treat at an acceptable waste treatment facility. [5]
Contaminated Labware and PPE	Dispose of as hazardous waste in a suitable, closed, and clearly labeled container. [9] [10]

All hazardous waste containers must be clearly labeled with "HAZARDOUS WASTE" and the chemical name.[\[10\]](#) Containers must be kept tightly capped and segregated according to compatibility.[\[10\]](#)

Workflow for Safe Handling of Acid Orange 116

Workflow for Safe Handling of Acid Orange 116

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Caption: Workflow for the safe handling of **Acid Orange 116**.

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References

- 1. worlddyeviariety.com [worlddyeviariety.com]
- 2. Acid Orange 116 Dyes - News - Hangzhou Fucai Chem Co., Ltd colorfuldyes.com
- 3. Acid Orange 116, CAS 12220-10-9 xcwydyes.com
- 4. China Biggest Acid Orange 116 CAS 12220-10-9 Suppliers & Manufacturers & Factory - MSDS Sheet - Sinoever dyestuffscn.com
- 5. dyespigments.net [dyespigments.net]
- 6. echemi.com [echemi.com]
- 7. chemical-label.com [chemical-label.com]
- 8. leelinework.com [leelinework.com]
- 9. chemicalbook.com [chemicalbook.com]
- 10. engineering.purdue.edu [engineering.purdue.edu]
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